

Technical Monograph: Spectroscopic Profile of Di-4-fluorophenyl Sulfide

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Compound of Interest

Compound Name: *Di-4-fluorophenyl sulfide*

CAS No.: 405-31-2

Cat. No.: B1581481

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Compound: **Di-4-fluorophenyl sulfide** CAS: 405-31-2 Formula:

MW: 222.25 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary & Application Context

Di-4-fluorophenyl sulfide is a critical organosulfur intermediate, primarily utilized as a precursor in the synthesis of Poly(p-phenylene sulfide) (PPS) and various pharmaceutical scaffolds. Its symmetry (C_{2v} point group effective in solution) simplifies its spectroscopic signature, yet the presence of fluorine introduces complex spin-spin coupling patterns (

) that serve as definitive purity fingerprints.

Key Characterization Challenges:

- Distinguishing the sulfide (-S-) from its oxidized sulfoxide (-SO-) and sulfone (-SO₂-) analogs.

- Resolving the higher-order AA'BB' proton coupling systems.
- Quantifying trace disulfide impurities using

¹⁹F NMR.

Physical & Molecular Specifications

Property	Value	Notes
Appearance	White crystalline solid	Oxidizes to sulfoxide upon prolonged air exposure.
Melting Point	49 – 51 °C	Sharp melting range indicates high purity (>98%). ^[3]
Boiling Point	~315 °C	High thermal stability.
Solubility	, DMSO, Benzene	Poor solubility in water/alcohols.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹⁹F NMR: The Purity Gold Standard

Fluorine NMR is the most sensitive tool for this molecule due to the 100% natural abundance of ¹⁹F and the lack of background interference.

- Chemical Shift:

-113.0 to -115.0 ppm (referenced to

).

- Multiplicity: Appears as a singlet in proton-decoupled experiments (

¹⁹F{

H}). In coupled experiments, it manifests as a complex multiplet (tt or similar) due to

and

coupling.

- Diagnostic Utility:
 - Sulfide (Target): ~ -114 ppm.
 - Sulfone (Impurity): ~ -105 ppm (Deshielded by the electron-withdrawing group).
 - Sulfoxide (Impurity): ~ -110 ppm.

¹H NMR: The AA'BB' System

The molecule possesses a plane of symmetry through the sulfur atom, making both phenyl rings equivalent. However, the protons on each ring form an AA'BB' spin system (often simplified to AA'XX' at high fields).

Solvent:

(Chloroform-d) Frequency: 400 MHz+ recommended for resolution.

Assignment	Shift (ppm)	Multiplicity	Integration	Coupling Logic
Ar-H (ortho to S)	7.30 – 7.40	Multiplet	4H	Deshielded by Sulfur; couples with F () and ortho-H.
Ar-H (ortho to F)	6.95 – 7.05	Multiplet	4H	Shielded by Fluorine; strong coupling.

“

Expert Insight: Do not attempt to calculate simple coupling constants (

) from the peak maxima of these multiplets. They are second-order systems. Full spectral simulation is required for precise

values, though the apparent splitting often resembles a triplet or doublet-of-doublets.

C NMR: Carbon-Fluorine Coupling

The

C spectrum is defined by the large coupling constants to fluorine, splitting every carbon signal into doublets.

Solvent:

[2][4]

Carbon Environment	Shift (ppm)	Coupling ()	Assignment
C-F (Ipso)	162.2	Hz	Doublet. Most deshielded.
C-S (Para)	131.5	Hz	Doublet (small splitting).
C-H (Meta to F)	133.0	Hz	Doublet. Ortho to Sulfur.
C-H (Ortho to F)	116.3	Hz	Doublet. Shielded region.

Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy confirms the functional groups.^[5] The absence of strong bands at 1050 cm^{-1} (S=O) and 1300/1150 cm^{-1} (O=S=O) confirms the sulfide state.

Wavenumber ()	Assignment	Intensity
3050 - 3080	Ar-H Stretch	Weak
1585, 1480	C=C Aromatic Ring Stretch	Medium-Strong
1220 - 1230	C-F Stretch	Very Strong (Diagnostic)
1090	Ph-S Skeletal Vibration	Medium
810 - 830	C-H Out-of-plane Bending	Strong (Indicates para-substitution)

Mass Spectrometry (MS)

Technique: GC-MS (Electron Impact, 70 eV) Molecular Ion: m/z 222 (

)

Fragmentation Pathway:

- Molecular Ion (): m/z 222.^[3] Look for the peak at m/z 224 (~9% intensity relative to M^+) due to the isotope.
- Base Peak: Often m/z 222 (highly stable aromatic system) or the fragment resulting from C-S cleavage.
- Key Fragments:
 - m/z 127:

(Loss of fluorophenyl radical).

- m/z 95:

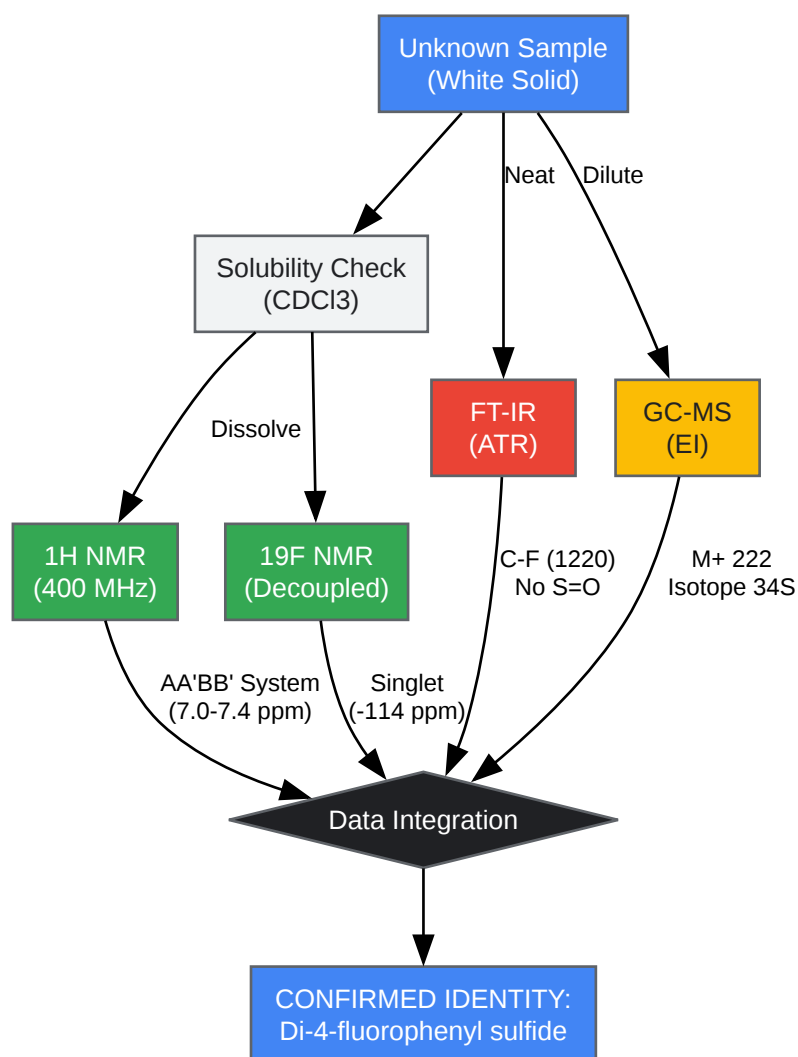
(Fluorophenyl cation).

- m/z 83:

(Thiophene-like rearrangement fragment).

Visualization: Characterization Workflow & Logic

The following diagram outlines the logical flow for validating the identity and purity of **Di-4-fluorophenyl sulfide**.



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Caption: Integrated analytical workflow for structural confirmation of **Di-4-fluorophenyl sulfide**.

Experimental Protocol (Senior Scientist Recommendations)

Sample Preparation for NMR

- Solvent Choice: Use

(99.8% D) containing 0.03% v/v TMS.^[3] DMSO-

is an alternative if the sample contains polar impurities, but provides sharper resolution for the aromatic region.

- Concentration:
 - H: 5-10 mg in 0.6 mL solvent.
 - C: 30-50 mg in 0.6 mL solvent (requires higher concentration for S/N ratio).
- Filtration: Always filter the solution through a cotton plug or PTFE syringe filter into the NMR tube to remove paramagnetic particulates (dust/rust) that broaden lines and obscure couplings.

Purity Assessment via ¹⁹F NMR

To quantify the sulfone impurity (Bis(4-fluorophenyl)sulfone):

- Set the spectral window to cover -100 to -120 ppm.
- Set relaxation delay () to at least 10 seconds (Fluorine can be long).
- Integrate the main peak (-114 ppm) vs. the sulfone impurity (-105 ppm).

- Limit: Pharmaceutical grade usually requires sulfone < 0.1%.[\[3\]](#)

References

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- SDBS. Spectral Database for Organic Compounds. SDBS No. 3265 (**Di-4-fluorophenyl sulfide**). National Institute of Advanced Industrial Science and Technology (AIST). [\[Link\]](#)
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